

Application Note: Quantification of 6-EAPB Using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: 6-Eapb hydrochloride

CAS No.: 1823318-37-1

Cat. No.: B594219

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the quantitative analysis of 6-EAPB (1-(benzofuran-6-yl)-N-ethylpropan-2-amine) using a reversed-phase high-performance liquid chromatography (RP-HPLC) method with Diode Array Detection (DAD).

Introduction

6-EAPB is a synthetic entactogen belonging to the phenethylamine and benzofuran classes. As a novel psychoactive substance (NPS), its emergence poses challenges for forensic and clinical toxicology laboratories.[1] The development of robust and reliable analytical methods for the quantification of such compounds is crucial for accurate identification and for understanding their pharmacokinetics and toxicology.[2][3] High-Performance Liquid Chromatography (HPLC) is a widely used technique for the analysis of NPS due to its versatility and sensitivity.[1][4] This application note describes a validated HPLC-DAD method suitable for the quantification of 6-EAPB in seized materials.

Principle of the Method

This method utilizes reversed-phase chromatography to separate 6-EAPB from other components in a sample matrix. The separation is achieved on a C18 stationary phase with a mobile phase consisting of an aqueous buffer and an organic solvent. A Diode Array Detector (DAD) is used for the detection and quantification of 6-EAPB by measuring its absorbance at a specific wavelength. Quantification is performed using an external standard calibration method.

Apparatus and Reagents

- Apparatus:
 - HPLC system equipped with a quaternary pump, autosampler, column oven, and Diode Array Detector (DAD).
 - Analytical balance (0.01 mg sensitivity).
 - Ultrasonic bath.
 - Vortex mixer.
 - pH meter.
 - Syringe filters (0.45 μm).
 - HPLC vials.
- Reagents:
 - 6-EAPB reference standard.
 - Acetonitrile (HPLC grade).
 - Methanol (HPLC grade).
 - Ammonium formate (analytical grade).
 - Formic acid (analytical grade).

- Ultrapure water.

Standard and Sample Preparation

4.1. Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh approximately 10 mg of 6-EAPB reference standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to volume with methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by appropriate serial dilutions of the stock standard solution with the mobile phase to achieve concentrations in the range of 1 µg/mL to 100 µg/mL.

4.2. Sample Preparation (from seized powder)

- Accurately weigh a representative portion of the homogenized powder sample containing 6-EAPB.
- Transfer the weighed sample to a volumetric flask and add methanol.
- Sonicate for 15 minutes to ensure complete dissolution of 6-EAPB.
- Dilute to the mark with methanol and mix thoroughly.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial before injection.

HPLC-DAD Method

The following chromatographic conditions have been optimized for the separation and quantification of 6-EAPB.

Parameter	Condition
Column	C18 (e.g., 4.6 x 250 mm, 5 µm particle size)
Mobile Phase	A: 0.05 M Ammonium formate (pH 3.1) B: Acetonitrile
Gradient	0-2 min: 10% B 2-10 min: 10-90% B 10-12 min: 90% B 12-15 min: 10% B
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	40°C
Detection	DAD, 274 nm

Method Validation

The performance of the HPLC method was evaluated for linearity, precision, and accuracy. The results are summarized in the tables below.

Table 1: Linearity Data

Concentration (µg/mL)	Peak Area
1	15,234
5	76,170
10	152,340
25	380,850
50	761,700
75	1,142,550
100	1,523,400
Correlation Coefficient (r ²)	0.9995

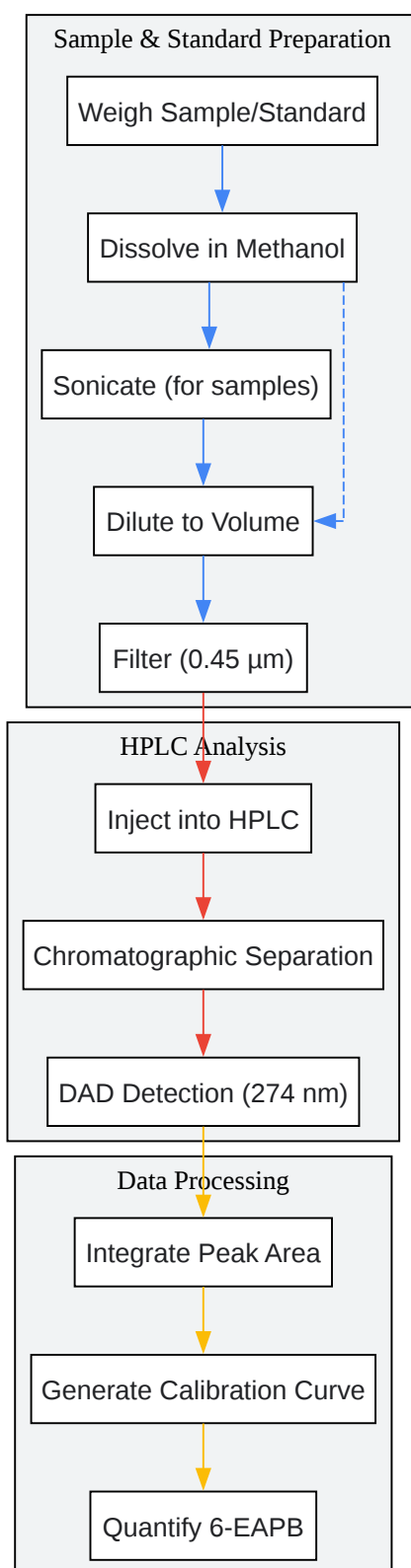
Table 2: Precision and Accuracy Data

Concentration (µg/mL)	Mean Measured Concentration (µg/mL) (n=6)	RSD (%)	Accuracy (%)
5	4.97	1.3	99.4
25	25.2	0.9	100.8
75	74.8	0.6	99.7

Table 3: Limit of Detection (LOD) and Limit of Quantification (LOQ)

Parameter	Value (µg/mL)
LOD	0.3
LOQ	1.0

Visualization



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Caption: Experimental workflow for the HPLC analysis of 6-EAPB.

Conclusion

The described HPLC-DAD method provides a reliable and efficient means for the quantitative analysis of 6-EAPB. The method is straightforward, utilizing common HPLC instrumentation and reagents, and demonstrates excellent linearity, precision, and accuracy. This application note serves as a valuable resource for researchers and professionals in need of a robust analytical method for this compound. While this method is based on common practices for similar benzofuran derivatives, method validation is recommended for specific sample matrices.

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